

Toxicological Profile of Methyl Cedryl Ether: An In-depth Technical Guide

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Compound of Interest

Compound Name: Methyl cedryl ether

Cat. No.: B010592

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Executive Summary

Methyl cedryl ether (MCE), a synthetic fragrance ingredient derived from cedrol, is widely used in cosmetics and perfumery. This technical guide provides a comprehensive overview of its toxicological profile, consolidating available data on its acute and chronic effects, genotoxicity, carcinogenicity, reproductive and developmental toxicity, skin sensitization potential, and metabolic pathways. Quantitative data are presented in structured tables for clarity, and detailed experimental protocols for key toxicological assays are described. Furthermore, this guide includes diagrammatic representations of relevant signaling pathways and experimental workflows to facilitate a deeper understanding of the toxicological assessment of MCE.

Chemical and Physical Properties

Methyl cedryl ether is a colorless to pale yellow liquid with a characteristic woody and ambergris-like odor. It is a terpenoid ether, and its stability and solubility are crucial factors in its toxicological evaluation.

Property	Value	Reference
Chemical Name	Methyl cedryl ether	
CAS Number	19870-74-7 / 67874-81-1	
Molecular Formula	C ₁₆ H ₂₈ O	
Molecular Weight	236.4 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Woody, ambergris-like	
Solubility	Insoluble in water; soluble in ethanol and oils	

Toxicological Profile

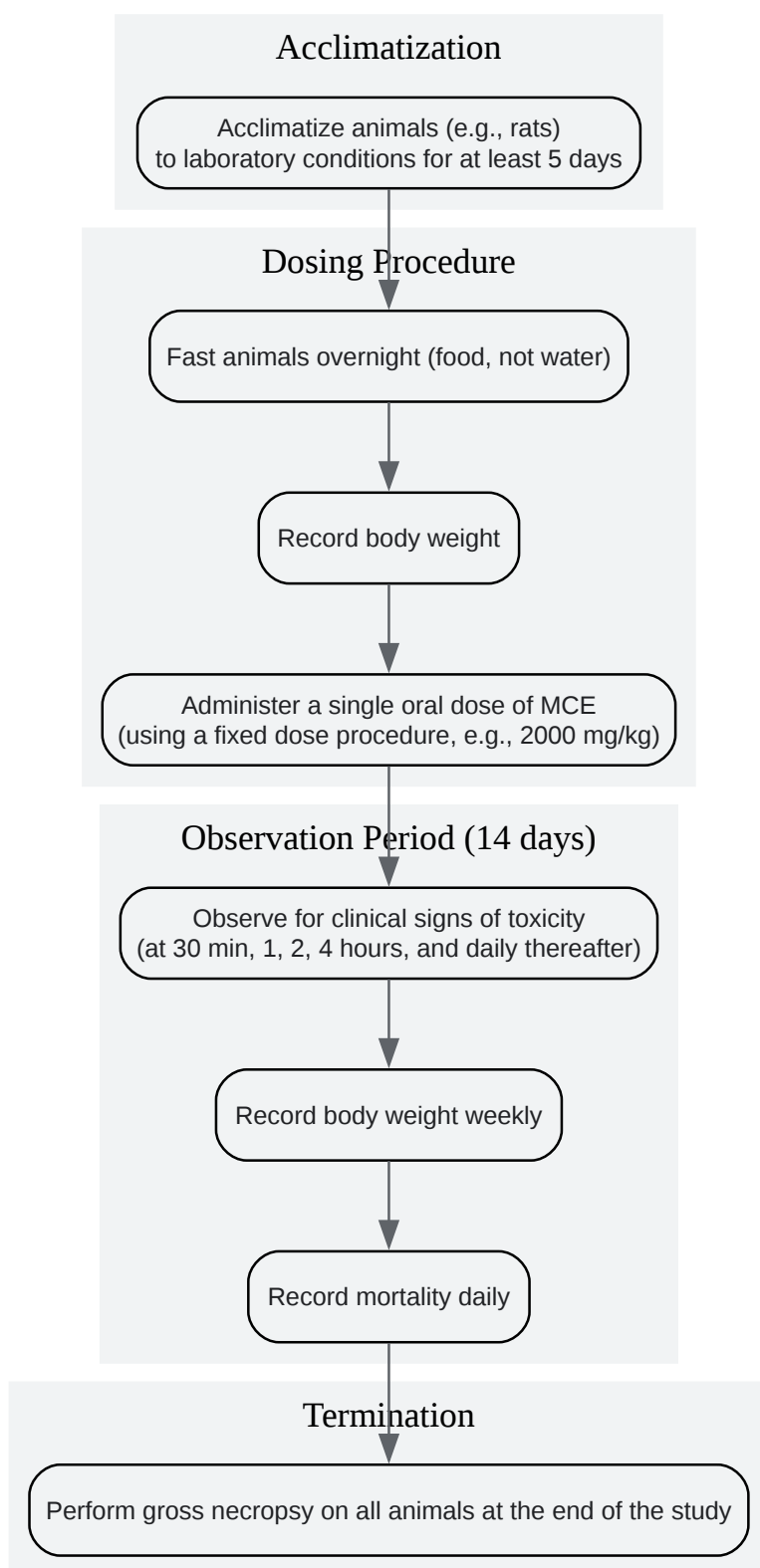
Acute Toxicity

Methyl cedryl ether exhibits low acute toxicity via oral and dermal routes of administration.

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	> 5000 mg/kg bw	[1][2][3]
LD ₅₀	Rabbit	Dermal	> 5000 mg/kg bw	[1][2][3]

Experimental Protocol: Acute Oral Toxicity (OECD 420)

A detailed protocol for an acute oral toxicity study, following the OECD 420 guideline (Acute Oral Toxicity - Fixed Dose Procedure), is outlined below. This method is designed to estimate the oral LD₅₀ and identify potential signs of toxicity.



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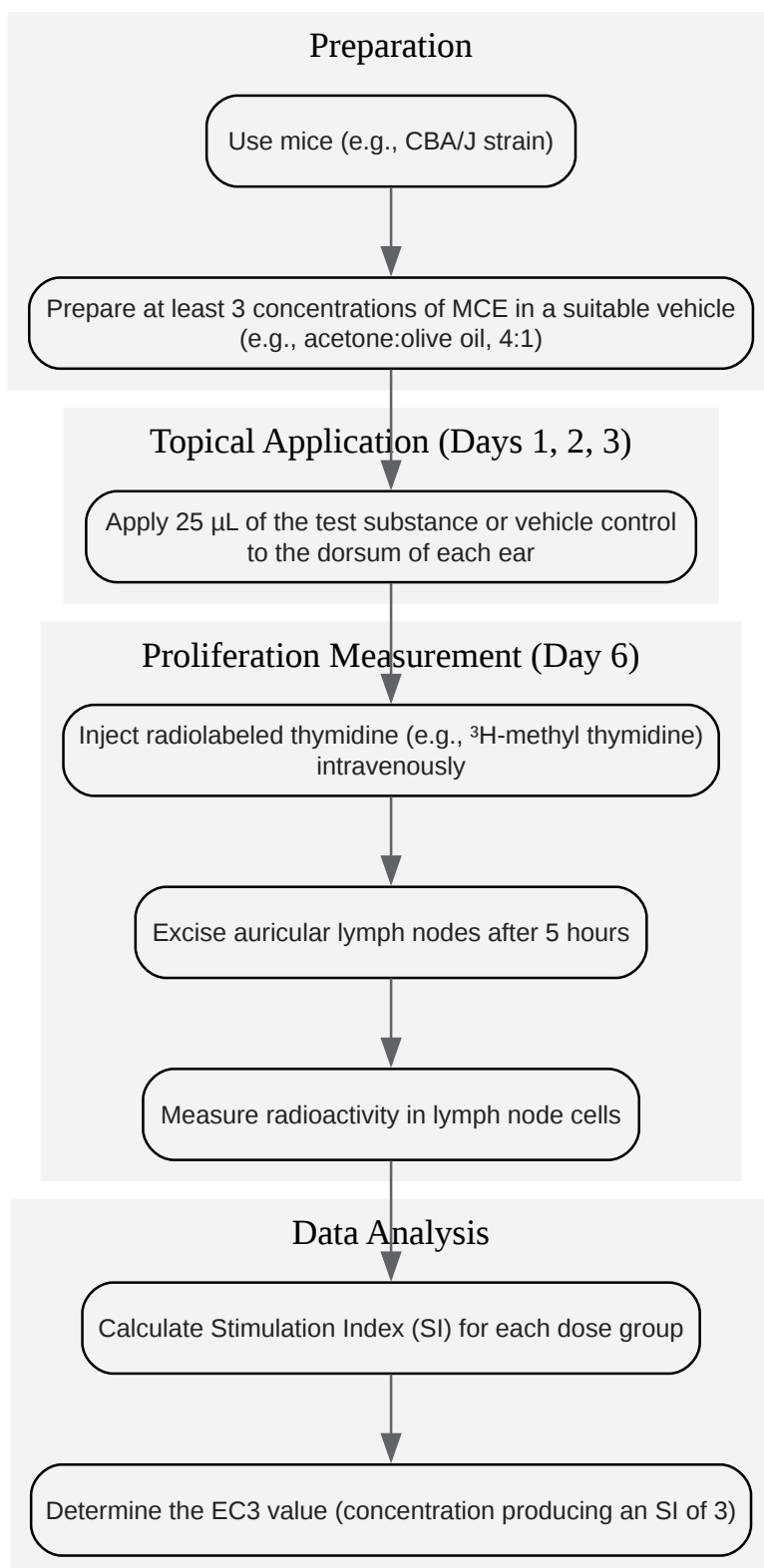
Experimental workflow for an acute oral toxicity study.

Skin Irritation and Sensitization

Methyl cedryl ether is considered to be a mild skin irritant and a potential skin sensitizer.[4]

Experimental Protocol: Skin Sensitization - Local Lymph Node Assay (LLNA; OECD 429)

The LLNA is the preferred method for assessing the skin sensitization potential of chemicals. It measures the proliferation of lymphocytes in the draining auricular lymph nodes of mice following dermal application of the test substance.

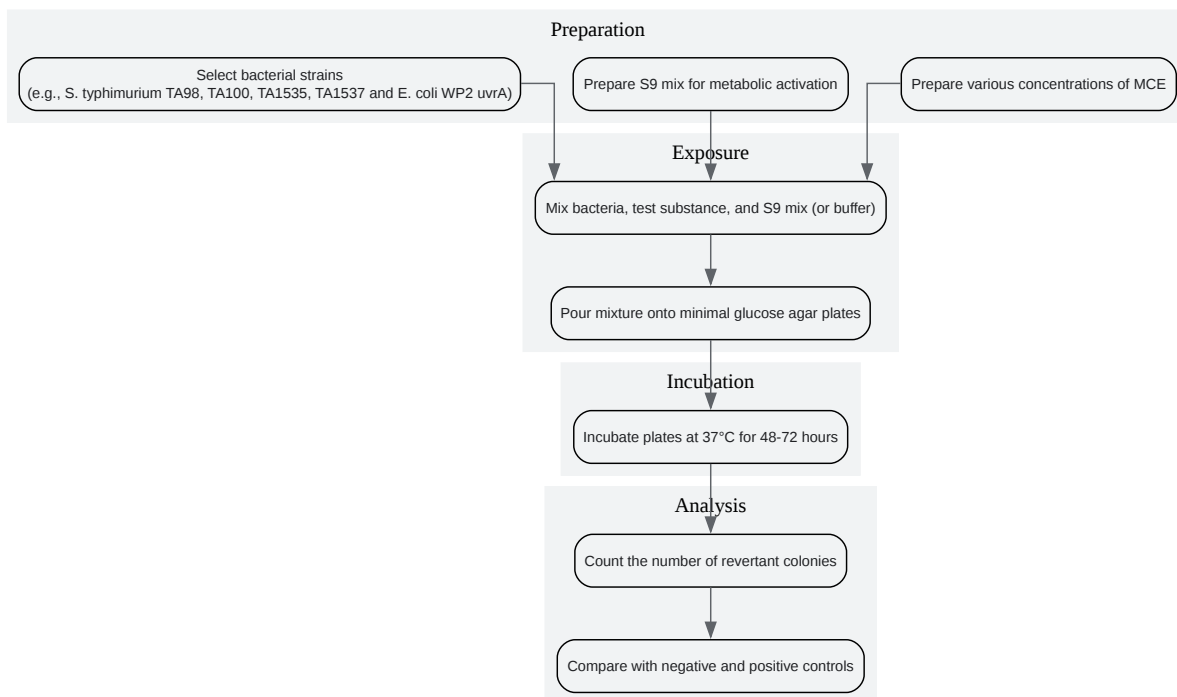
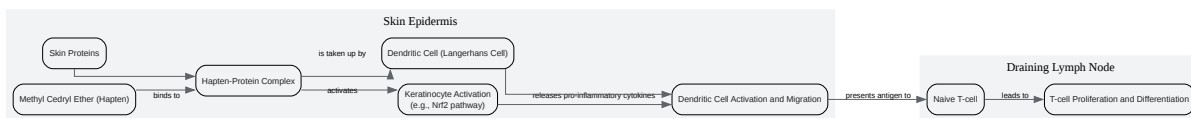


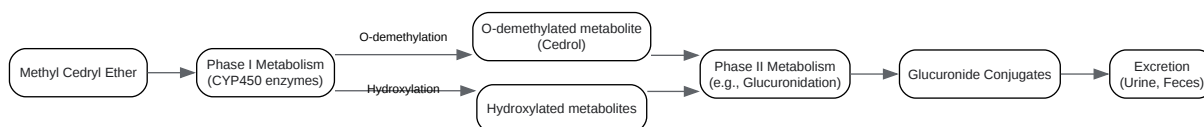
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Experimental workflow for the Local Lymph Node Assay (LLNA).

Signaling Pathway: Skin Sensitization

The process of skin sensitization involves a complex series of events initiated by the binding of a hapten (like MCE or its metabolites) to skin proteins. This leads to the activation of keratinocytes and dendritic cells, culminating in the proliferation of T-cells in the draining lymph nodes.





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